

Personal protective equipment for handling H-Ala-Pro-AFC

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Compound of Interest

Compound Name: H-Ala-Pro-AFC

Cat. No.: B143283

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Essential Safety and Handling Guide for H-Ala-Pro-AFC

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **H-Ala-Pro-AFC** (L-Alanyl-L-proline 7-amido-4-trifluoromethylcoumarin). Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Hazard Identification and Classification

H-Ala-Pro-AFC is a fluorogenic peptide substrate used in enzyme assays.^{[1][2][3][4]} While specific toxicological properties may not be exhaustively investigated, the compound is classified with several hazards that necessitate careful handling.^{[5][6]}

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. ^[5]
Skin Corrosion/Irritation	H315	Causes skin irritation. ^[5]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. ^[5]
Specific Target Organ Toxicity	H335	May cause respiratory irritation. ^[5]

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted for specific laboratory conditions.^[7]

However, the following minimum PPE is mandatory when handling **H-Ala-Pro-AFC** to mitigate exposure risks.^{[7][8]}

PPE Category	Item	Specification	Rationale
Eye and Face Protection	Safety Goggles	Chemical splash goggles. ^{[7][9]}	Protects against splashes that can cause serious eye irritation. ^[5]
Face Shield	Worn over safety goggles. ^{[7][9]}	Recommended when handling larger quantities or if there is a significant splash risk.	
Hand Protection	Gloves	Disposable nitrile gloves. ^{[7][10]}	Provides a barrier against skin contact which can cause irritation. ^[5] Change gloves immediately if contaminated. ^[10]
Body Protection	Lab Coat	Standard laboratory coat.	Protects skin and personal clothing from contamination. ^{[8][10]}
Respiratory Protection	Respirator	Use in a well-ventilated area. ^[5]	Avoid breathing dust/fume/gas/mist/vapors/spray. ^[5] A respirator may be necessary if handling outside of a fume hood.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **H-Ala-Pro-AFC** from receipt to experimental use.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store the lyophilized powder in a tightly sealed container in a freezer at or below -20°C, protected from light and moisture.[\[3\]](#)[\[11\]](#)
 - For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month in sealed, light-protected containers.[\[11\]](#)
- Preparation of Solutions:
 - All handling of the powdered form should be conducted in a chemical fume hood to avoid inhalation of dust.[\[12\]](#)
 - Before handling, ensure all required PPE is correctly worn.
 - To prepare a stock solution, allow the vial to warm to room temperature before opening to prevent condensation.
 - Use a calibrated pipette for adding solvent. Do not use mouth suction.[\[13\]](#)
 - Cap the vial tightly and vortex or sonicate as needed to ensure complete dissolution.
- Experimental Use:
 - Conduct all procedures involving **H-Ala-Pro-AFC** on a designated and clearly labeled work surface.
 - Use "bench paper" (disposable plastic-backed absorbent paper) to protect work surfaces from contamination.[\[14\]](#)
 - Avoid the creation of aerosols.[\[14\]](#)

- Do not eat, drink, or smoke in the laboratory where **H-Ala-Pro-AFC** is being handled.[\[5\]](#)
[\[13\]](#)
- Post-Experiment:
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[5\]](#)[\[9\]](#)
 - Decontaminate all work surfaces and equipment after use.

Disposal Plan

Proper disposal of **H-Ala-Pro-AFC** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

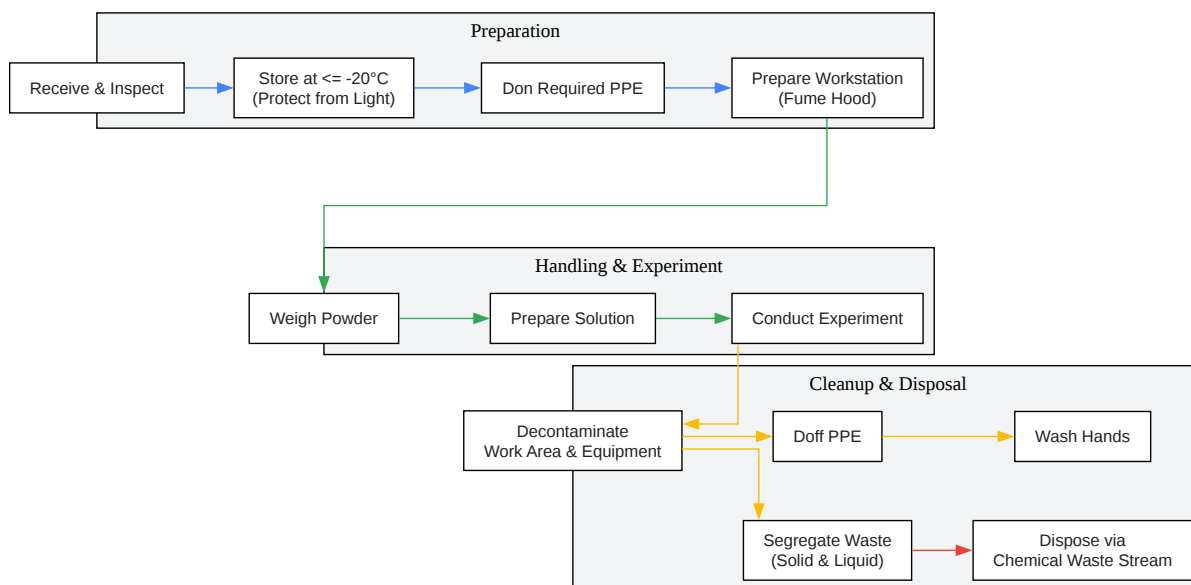
- Solid Waste:
 - Collect unused **H-Ala-Pro-AFC** powder and any materials grossly contaminated with the powder (e.g., weigh boats, contaminated gloves) in a clearly labeled, sealed waste container.
 - Dispose of as chemical waste in accordance with local, state, and federal regulations.[\[6\]](#)
- Liquid Waste:
 - Collect all solutions containing **H-Ala-Pro-AFC** in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not pour solutions down the drain.
 - One recommended disposal method is to mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber, following all environmental regulations.[\[6\]](#)
- Empty Containers:
 - Rinse empty containers thoroughly with an appropriate solvent.

- Dispose of the rinsate as hazardous liquid waste.
- Deface the label on the empty container before disposing of it in the appropriate waste stream.

Emergency Procedures

- If Inhaled: Move the person to fresh air and keep them comfortable for breathing.[5] Seek medical attention if you feel unwell.[6]
- If on Skin: Wash the affected area with plenty of soap and water.[5] Remove contaminated clothing. If skin irritation occurs, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing.[5] Seek immediate medical attention.
- If Swallowed: Rinse mouth.[5] Do NOT induce vomiting. Seek immediate medical attention.

Workflow for Safe Handling of H-Ala-Pro-AFC



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References

- 1. chemimpex.com [chemimpex.com]
- 2. H-Ala-Pro-AFC - 10 mg [anaspec.com]

- 3. H-Ala-Pro-AFC peptide [novoprolabs.com]
- 4. H-Ala-Pro-AFC - Nordic Biosite [nordicbiosite.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. peptide.co.jp [peptide.co.jp]
- 7. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 8. Personal Protective Equipment (PPE) – Biorisk Management [aspr.hhs.gov]
- 9. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. Chapter 10: Personal Protective Equipment for Biohazards | Environmental Health & Safety | West Virginia University [ehs.wvu.edu]
- 11. medchemexpress.com [medchemexpress.com]
- 12. Guidelines for Safe Laboratory Practices : NextGen Protocols [nextgen-protocols.org]
- 13. artsci.usu.edu [artsci.usu.edu]
- 14. Article - Laboratory Safety Manual - ... [policies.unc.edu]
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